

Golotimod validation of thymic proliferation claims

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Compound Focus: Golotimod

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Thymic Proliferation Agents and Models

The table below summarizes two agents and a research model identified in the search results that are relevant to the study of thymic function and proliferation.

Agent/Model	Mechanism of Action	Experimental Context & Key Findings
Tbata (Gene Modulator) [1]	Inhibits Thymic Epithelial Cell (TEC) proliferation by interacting with Uba3 and suppressing the Nedd8 pathway [1].	Studies in mice: Aged Tbata-deficient mice had larger thymi with more dividing TECs. Thymic reconstitution post-bone marrow transplant was faster in Rag2-/-Tbata-/- mice [1].
Teleocidin / Lyngbyatoxin [2]	Acts as a tumor promoter and activates Protein Kinase C (PKC) [2].	A derivative, Dihydroteleocidin B , induces cell adhesion in HL-60 cells and acts as a tumor promoter by inducing ornithine decarboxylase (OD-Case) [2].

Agent/Model	Mechanism of Action	Experimental Context & Key Findings
In Silico "Virtual Thymus" Model [3]	Computer model simulating individual thymocytes and thymic epithelial cells (TECs) in a spatially resolved environment [3].	Used to analyze impact of TEC network on thymocyte proliferation. Predicts that a sparse TEC network favors malignant thymocyte expansion; validated with rapid-onset T-ALL in medaka fish [3].

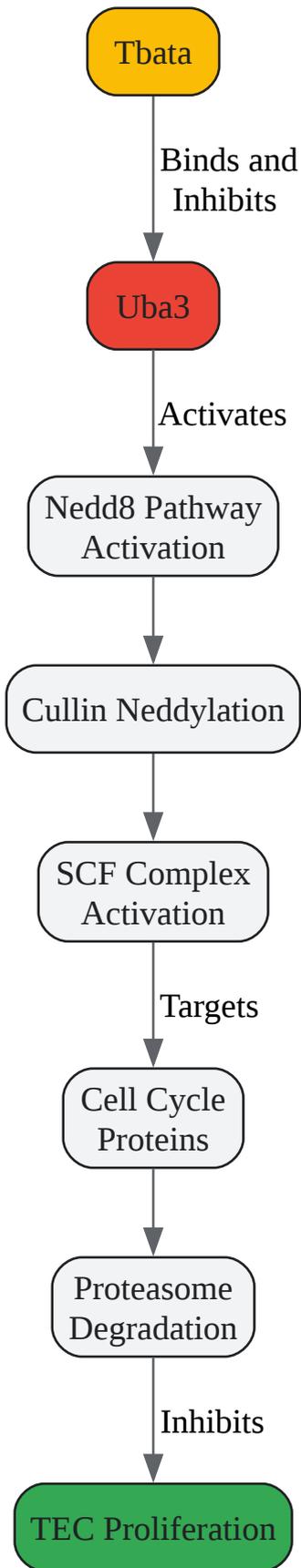
Detailed Experimental Methodologies

For the entities listed above, here are deeper dives into the experimental approaches used to generate the data.

- **Tbata Modulation Studies** [1]:
 - **Animal Models:** Used aged C57BL/6 and DBA/2 mice, as well as **Tbata-deficient** and **Rag2-/-Tbata-/-** mouse models.
 - **Surgical Model:** Performed castration on 4-month-old C57BL/6 mice to study thymic regeneration.
 - **Cell Sorting:** Isolated specific TEC subsets (UEA+ and Ly51+ cells) from young and aged thymi using flow cytometry.
 - **Molecular Biology:** Measured **Tbata** and **Aire** gene expression via steady-state mRNA level analysis. Conducted growth assays by transfecting cells with Tbata isoforms to directly test its impact on the cell cycle.
- **Teleocidin/Lyngbyatoxin Bioactivity Profiling** [2]:
 - **In-vitro Cytotoxicity Assays:** Screened compounds against various human cancer cell lines (e.g., HL-60, A549, HCT-116).
 - **Mechanism Elucidation:** Used assays to detect tumor-promoting activity, such as induction of ornithine decarboxylase (OD-Case) and activation of Protein Kinase C.
- **In Silico Thymic Modeling** [3]:
 - **Model Construction:** Developed a cell-based computational model ("virtual thymus") representing a 5µm slice of the medaka embryonic thymus.
 - **Parameterization:** Fine-tuned parameters like cell speed and directionality using quantitative imaging data from medaka transgenic reporter lines.
 - **Simulation & Validation:** Simulated over 1,500 scenarios with different TEC architectures and signaling mutations. Key in-silico predictions were validated through in-vivo experiments in medaka fish, observing thymic lymphoma onset within 8 days.

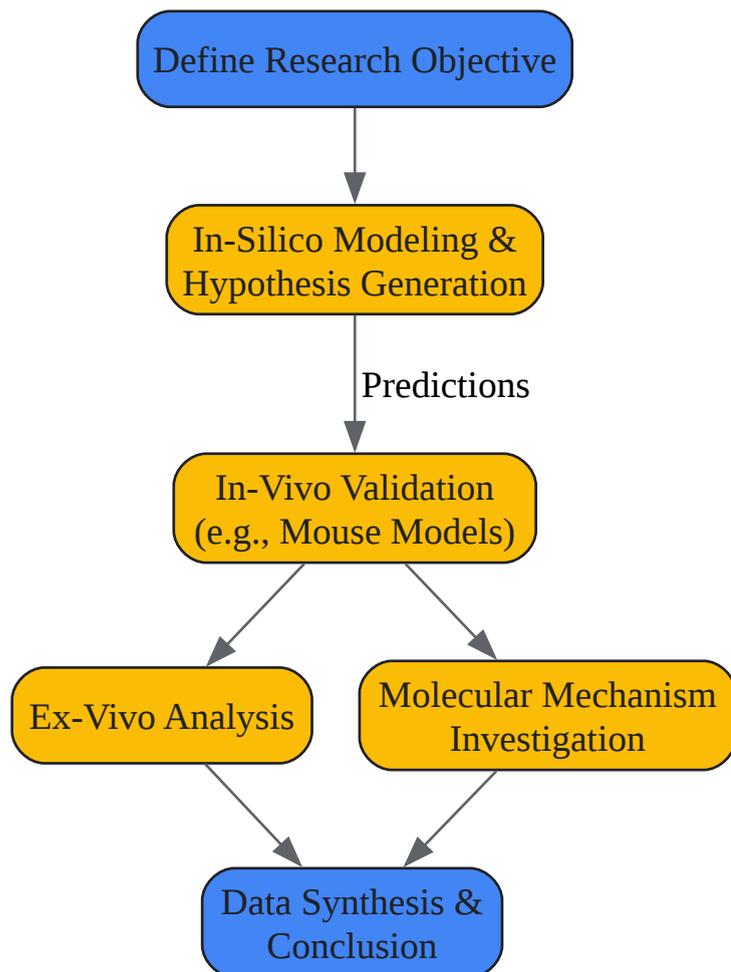
Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the key signaling pathway and experimental workflow based on the information found in the search results.



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caption: *Tbata inhibits TEC proliferation via the Nedd8 pathway.*



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caption: *A multi-scale workflow for validating thymic proliferation claims.*

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References

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2. Teleocidin - an overview [sciencedirect.com]
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